

hyaluronidase inhibition IC50 neomenthol versus standard inhibitors

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Compound Focus: (+)-Neomenthol

CAS No.: 89-78-1

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Hyaluronidase Inhibition by Neomenthol

A 2021 study provides direct evidence for neomenthol's activity against hyaluronidase. The key quantitative data is summarized in the table below.

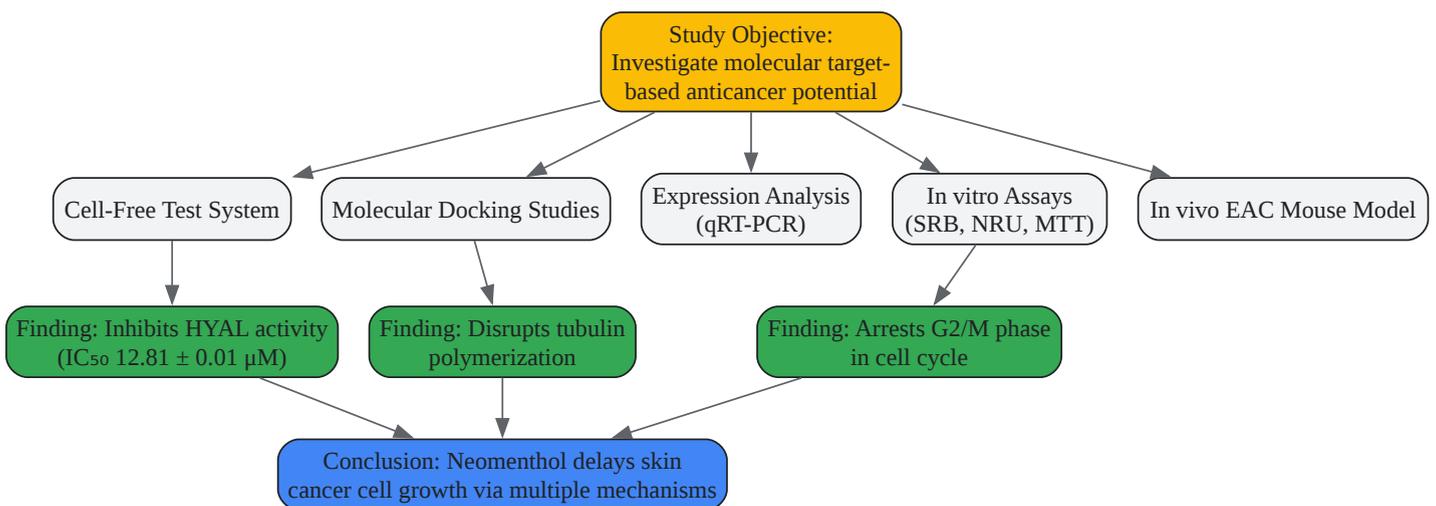
Compound	IC ₅₀ Value (μM)	Experimental Context
Neomenthol	12.81 ± 0.01	Cell-free test system [1]
Common Standards (e.g., Tannic Acid)	Data not available in search results	Requires further literature search

This study identified neomenthol as a promising compound that delays the growth of skin carcinoma cells by, in part, inhibiting hyaluronidase activity, which is a key enzyme involved in tumor growth and metastasis [1].

Experimental Methodology

The data for neomenthol was generated using the following detailed experimental protocol, as described in the source material [1]:

- **Source of Enzyme:** The study used a cell-free test system to evaluate the potency of neomenthol. The specific hyaluronidase enzyme used was commercially procured [1].
- **Assay Conditions:** The inhibitory constant (K_i) of neomenthol was determined. The potency was confirmed through quantitative real-time PCR analysis and molecular docking studies, which help to understand the binding interaction between neomenthol and the enzyme [1].
- **Key Findings:** The study concluded that neomenthol exhibits significant inhibition of hyaluronidase, supporting its investigated anticancer potential [1].



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References

1. prevents the proliferation of skin cancer cells by... Neomenthol [pmc.ncbi.nlm.nih.gov]

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